

# In-Depth Technical Guide to the Physical Characteristics of Crystalline Lactamide

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## Compound of Interest

Compound Name: Lactamide

Cat. No.: B1674226

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## Abstract

**Lactamide**, the amide derivative of lactic acid, is a white crystalline solid with applications in various chemical and pharmaceutical domains. Its chirality and hydrogen-bonding capabilities make it a molecule of interest in asymmetric synthesis and as a model for studying amide interactions. This technical guide provides a comprehensive overview of the known physical characteristics of crystalline **lactamide**, including its thermal, spectroscopic, and solubility properties. Detailed experimental methodologies are provided for key analytical techniques, and logical workflows for its characterization are presented. It is important to note that while the chemically related molecule, lactate, is a significant signaling molecule, no direct signaling pathways involving **lactamide** have been identified in the current scientific literature.

## Physicochemical and Thermal Properties

Crystalline **lactamide** presents as a white to off-white powder or crystal.<sup>[1][2]</sup> It is known to be hygroscopic and should be stored under inert gas at 2-8°C. The fundamental physicochemical and thermal properties of **lactamide** are summarized in the tables below.

Table 1: General Physicochemical Properties of **Lactamide**

Property	Value	References
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	89.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to almost white powder to crystal	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2043-43-8 (DL-Lactamide)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
598-81-2 ((R)-(+)-Lactamide)	<a href="#">[3]</a>	
89673-71-2 ((S)-(-)-Lactamide)	<a href="#">[3]</a>	
65144-02-7 (DL-Lactamide Crystalline)	<a href="#">[4]</a>	

Table 2: Thermal Properties of **Lactamide**

Property	Value	References
Melting Point	73-76 °C	<a href="#">[3]</a>
53-55 °C ((R)-(+)-Lactamide)	<a href="#">[1]</a>	

Table 3: Solubility of **Lactamide**

Property	Value	References
Water Solubility	782.20 g/L (at 25 °C)	<a href="#">[2]</a>

## Crystallographic Data

A thorough search of open-access crystallographic databases did not yield a publicly available Crystallographic Information File (CIF) for **lactamide**. Therefore, detailed information on the crystal system, space group, and precise unit cell dimensions cannot be provided at this time. The determination of these parameters would require single-crystal X-ray diffraction analysis.

## Spectroscopic Properties

### Infrared (IR) Spectroscopy

The infrared spectrum of **lactamide** exhibits characteristic absorption bands for its functional groups. The primary amide group gives rise to a strong absorption band, known as the Amide I band, in the region of  $1665\pm30\text{ cm}^{-1}$ .<sup>[5]</sup> Another characteristic band for primary amides is the Amide II band, which is due to N-H bending, and appears around  $1620\pm30\text{ cm}^{-1}$ .<sup>[5]</sup>

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton ( $^1\text{H}$ ) and Carbon-13 ( $^{13}\text{C}$ ) NMR spectroscopy are essential for confirming the molecular structure of **lactamide**. The expected chemical shifts are influenced by the solvent used for analysis. A generalized interpretation of the  $^1\text{H}$  NMR spectrum would show signals corresponding to the methyl ( $\text{CH}_3$ ), hydroxyl ( $\text{OH}$ ), methine ( $\text{CH}$ ), and amide ( $\text{NH}_2$ ) protons.

## Biological Activity and Signaling Pathways

Extensive searches of the scientific literature did not reveal any established biological signaling pathways directly involving **lactamide**. It is crucial to distinguish **lactamide** from its parent molecule, lactic acid, and its conjugate base, lactate. Lactate is a well-documented signaling molecule with its own receptors (e.g., GPR81) and intricate roles in metabolism, immune regulation, and cancer biology.<sup>[6][7][8]</sup> The presence of the amide group in **lactamide** significantly alters its chemical and biological properties compared to the carboxylic acid group in lactic acid. Therefore, the signaling pathways of lactate should not be attributed to **lactamide**.

**Lactamide** is, however, utilized in biochemical research to study enzyme activity and protein interactions.<sup>[1]</sup>

## Experimental Protocols

The following sections outline generalized experimental protocols for the characterization of crystalline **lactamide**.

## Workflow for Physical Characterization of a Crystalline Solid

A logical workflow for the physical characterization of a crystalline solid.

## Melting Point Determination

Objective: To determine the melting point range of crystalline **lactamide**.

Apparatus: Capillary melting point apparatus, capillary tubes, thermometer, and a small amount of finely powdered **lactamide**.

Procedure:

- A small amount of dry, crystalline **lactamide** is finely powdered.
- A capillary tube is packed with the powdered sample to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range.

## Differential Scanning Calorimetry (DSC)

Objective: To study the thermal transitions of **lactamide**, including its melting point and any polymorphic transitions.

Apparatus: A differential scanning calorimeter, aluminum pans and lids, and a small, accurately weighed sample of **lactamide**.

Procedure:

- A small amount of **lactamide** (typically 1-5 mg) is accurately weighed into an aluminum DSC pan.

- The pan is hermetically sealed with a lid.
- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The sample is heated at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- The heat flow to the sample is monitored as a function of temperature.
- Endothermic and exothermic events, such as melting, are recorded as peaks in the DSC thermogram.

## Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **lactamide**.

Apparatus: A thermogravimetric analyzer, a sample pan (e.g., platinum or alumina), and an accurately weighed sample of **lactamide**.

Procedure:

- A small amount of **lactamide** (typically 5-10 mg) is accurately weighed into a tared TGA sample pan.
- The pan is placed on the TGA balance.
- The sample is heated at a controlled rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The mass of the sample is continuously monitored as a function of temperature.
- The resulting TGA curve plots the percentage of weight loss versus temperature, indicating the temperatures at which decomposition occurs.

## Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of **lactamide** to identify its functional groups.

Apparatus: A Fourier-transform infrared (FTIR) spectrometer, potassium bromide (KBr) powder (for solid-state pellets), or an ATR (Attenuated Total Reflectance) accessory.

Procedure (KBr Pellet Method):

- A small amount of dry **lactamide** (1-2 mg) is mixed with approximately 100-200 mg of dry KBr powder in an agate mortar and pestle.
- The mixture is finely ground to a uniform powder.
- The powdered mixture is placed into a pellet press and compressed under high pressure to form a transparent or translucent pellet.
- The KBr pellet is placed in the sample holder of the FTIR spectrometer.
- The infrared spectrum is recorded over a suitable wavelength range (e.g., 4000-400  $\text{cm}^{-1}$ ).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

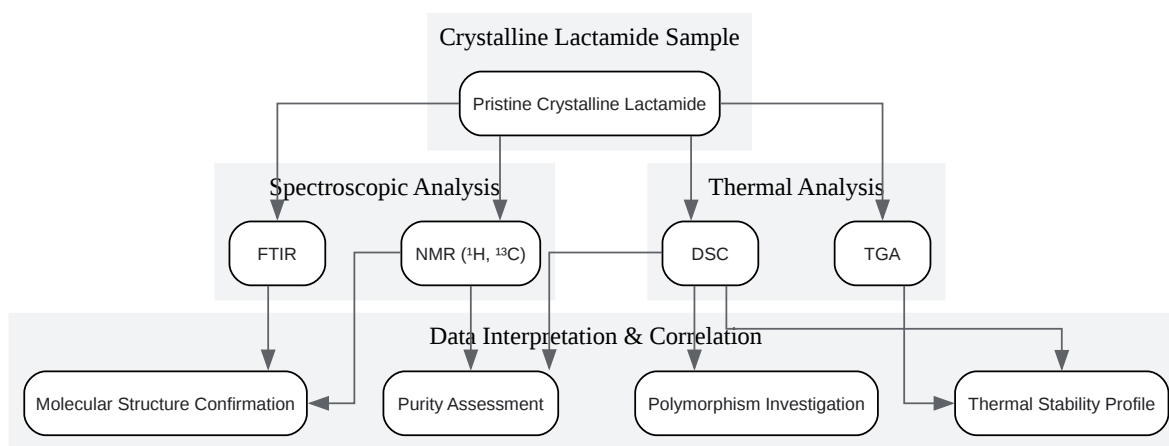
Objective: To obtain  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **lactamide** for structural elucidation.

Apparatus: An NMR spectrometer, NMR tubes, and a suitable deuterated solvent (e.g., DMSO- $\text{d}_6$ ,  $\text{D}_2\text{O}$ ).

Procedure:

- A small amount of **lactamide** is dissolved in a deuterated solvent in an NMR tube.
- The NMR tube is placed in the spectrometer's probe.
- The magnetic field is shimmed to achieve homogeneity.
- The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired using appropriate pulse sequences and acquisition parameters.
- The resulting spectra are processed (Fourier transform, phase correction, and baseline correction) and analyzed.

# Logical Relationships in Spectroscopic and Thermal Analysis



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Interrelation of analytical techniques for **lactamide** characterization.

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